

Application Notes: The Role of Cedrenyl Acetate in Fragrance Formulation Research

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Compound of Interest

Compound Name: Cedrenyl acetate

Cat. No.: B3366630

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Introduction: **Cedrenyl acetate** is a highly valued aroma chemical in the fragrance industry, prized for its sophisticated and tenacious woody character.^[1] Derived either synthetically or through the acetylation of cedrol from cedarwood oil, it serves as a foundational base note in a wide array of fragrance compositions.^{[1][2]} Its clean, dry, and slightly sweet-balsamic profile, combined with excellent fixative properties, makes it a versatile ingredient for researchers and perfumers.^{[1][3]} These application notes provide a comprehensive overview of **Cedrenyl acetate**'s properties, formulation guidelines, and detailed experimental protocols for its evaluation.

Physicochemical and Olfactory Properties

Cedrenyl acetate's physical and sensory characteristics are crucial for its application. It can exist as a white crystalline solid or a pale yellow viscous liquid, depending on its origin and purity.^{[1][2]} Its low volatility is key to its role as a long-lasting base note.^[1]

Table 1: Physicochemical Properties of **Cedrenyl Acetate**

Property	Value	Reference(s)
CAS Number	77-54-3 / 1405-92-1	[4][5]
Molecular Formula	C17H28O2	[2][4]
Molecular Weight	~264.4 g/mol	[4][6]
Appearance	White crystalline powder or pale yellow liquid	[1][7]
Flash Point	> 93 °C (> 200 °F)	[2][5][8]
Vapor Pressure	0.000489 mmHg @ 23°C	[2][4]
Specific Gravity	0.986 to 0.997 @ 20-25°C	[5][8]
Refractive Index	1.491 to 1.501 @ 20°C	[2][5]
Solubility	Soluble in alcohol; insoluble in water	[8][9]

Table 2: Olfactory Profile of **Cedrenyl Acetate**

Attribute	Description	Reference(s)
Odor Family	Woody	[1][4]
Odor Description	A clean, dry, woody, and cedar-like aroma with balsamic, sweet, and slightly resinous undertones.[1][4] Nuances can include powdery, leathery, earthy, minty, and vetiver-like notes.[1][3][10]	
Volatility	Base Note	[1][8]
Substantivity	Excellent; lasts over 400 hours on a smelling strip.	[3][5]
Strength	Medium	[5][11]

Applications in Fragrance Formulation

Cedrenyl acetate is primarily used as a fixative and a core building block for base notes due to its low volatility and high substantivity.^{[1][10]} Its ability to blend seamlessly with other materials makes it indispensable in creating complex and long-lasting scents.^[1]

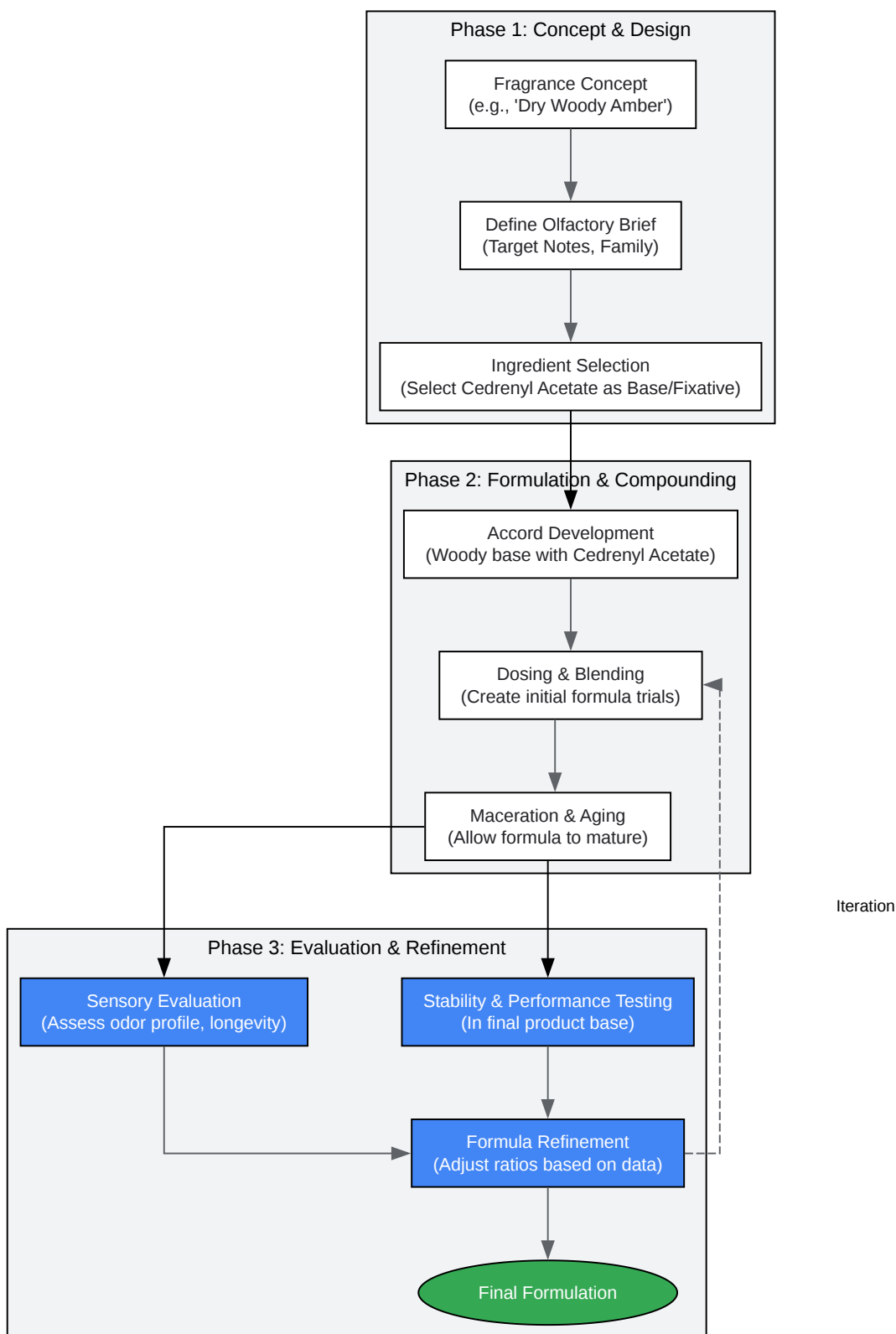
Key Roles in Fragrance Families:

- **Woody Fragrances:** It enhances and refines natural woody accords, providing depth and elegance.^[1]
- **Oriental & Ambery Fragrances:** It adds richness and helps to balance sweet and spicy notes like vanilla and patchouli.^[1]
- **Fougère & Chypre Fragrances:** It softens sharp green notes and provides a warm, creamy foundation.^{[1][8]}
- **Floral Fragrances:** It can be used to add a soft, woody background without overpowering the floral character.^{[3][10]}

Table 3: Recommended Usage Levels & Stability in Applications

Application	Typical Usage (% in concentrate)	Maximum Usage (% in concentrate)	Performance / Stability	Reference(s)
Fine Fragrance (Alcoholic)	1.0 - 10.0%	20.0%	Very Good	[5] [10] [12] [13]
Soap	0.5 - 5.0%	20.0%	Good	[8] [9] [12]
Fabric Conditioner	0.5 - 4.0%	20.0%	Excellent	[8] [13]
Powder Detergent	0.2 - 2.0%	20.0%	Good	[13]
Shampoo / Lotion	0.5 - 3.0%	20.0%	Stable	[8]
Candles	1.0 - 10.0%	Not Specified	Excellent (no wick clogging)	[10]

The diagram below illustrates the typical workflow for integrating a material like **Cedrenyl acetate** into a new fragrance formulation, from initial concept through final validation.



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Fragrance Formulation Workflow

Experimental Protocols

The following protocols provide standardized methodologies for evaluating the performance and characteristics of **Cedrenyl acetate** in fragrance formulations.

Objective: To evaluate the chemical and olfactory stability of a fragrance concentrate containing **Cedrenyl acetate** when incorporated into a target product base (e.g., alcoholic perfume, lotion) under accelerated aging conditions.

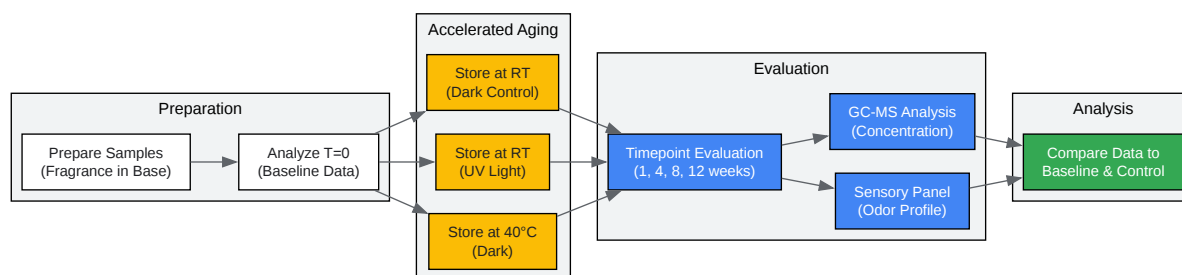
Materials:

- Fragrance concentrate containing a known percentage of **Cedrenyl acetate**.
- Target product base (e.g., 95% ethanol, unscented lotion base).
- Control sample (product base without fragrance).
- Airtight, light-resistant containers (e.g., amber glass bottles).
- Climate-controlled chambers or ovens set to 40°C.
- UV light exposure chamber.
- GC-MS system for chemical analysis.
- Trained sensory panel.

Methodology:

- **Sample Preparation:** Prepare samples of the final product by incorporating the fragrance concentrate into the product base at the desired concentration (e.g., 15% in ethanol). Prepare a control sample of the fragrance concentrate diluted in a neutral solvent (e.g., DPG) for reference.
- **Storage Conditions:**
 - **Accelerated Aging (Heat):** Store samples in the dark at 40°C.

- Light Exposure: Store samples under controlled UV light at room temperature.
- Control: Store samples in the dark at room temperature (approx. 20-22°C).
- Evaluation Timepoints: Evaluate the samples at T=0, T=1 week, T=4 weeks, T=8 weeks, and T=12 weeks.
- Olfactory Evaluation: At each timepoint, a trained sensory panel assesses the samples on smelling strips for any changes in odor profile, intensity, or character compared to the control. Note any discoloration or changes in the product base.
- Analytical Evaluation (GC-MS): At each timepoint, analyze the samples to quantify the concentration of **Cedrenyl acetate** and identify the formation of any degradation products.



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Stability Testing Workflow

Objective: To characterize and quantify the olfactory contribution of **Cedrenyl acetate** to a fragrance blend.

Materials:

- Fragrance A: Formulation containing **Cedrenyl acetate**.

- Fragrance B: Same formulation with **Cedrenyl acetate** replaced by an equivalent amount of a neutral solvent (e.g., DPG).
- Trained sensory panel (8-12 members).
- Standard smelling strips.
- Odor-free evaluation booths.
- Data collection software.

Methodology:

- Panel Training: Train panelists to identify and rate the intensity of key scent attributes relevant to the fragrance (e.g., "woody," "cedar," "sweet," "powdery," "longevity").
- Sample Presentation: Dip smelling strips into Fragrance A and Fragrance B. Present them to panelists in a randomized, blind manner.
- Evaluation: Panelists rate the intensity of each attribute on a labeled magnitude scale (e.g., 0-10) at different time intervals (e.g., initial, 1 hour, 4 hours, 24 hours) to assess both the character and the fixative effect.
- Data Analysis: Use statistical analysis (e.g., ANOVA) to determine significant differences in attribute ratings between the two fragrances. The results will quantify the specific contribution of **Cedrenyl acetate** to the overall scent profile and its performance over time.

Objective: To accurately determine the concentration of **Cedrenyl acetate** in a fragrance concentrate.

Instrumentation & Reagents:

- GC-MS system with a suitable capillary column (e.g., DB-5ms).
- High-purity Helium as carrier gas.
- **Cedrenyl acetate** analytical standard (>97% purity).

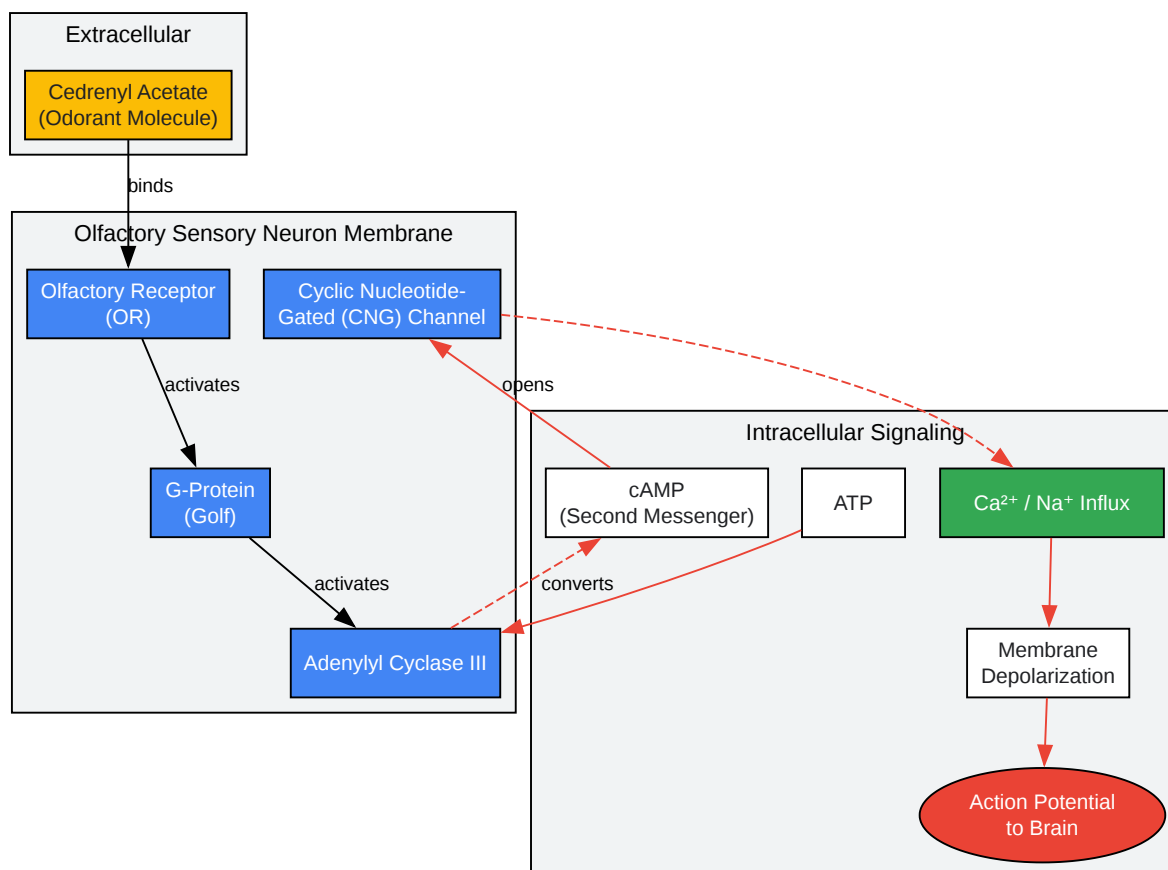
- Internal standard (e.g., Hexadecane).
- Solvent (e.g., Ethanol or Hexane, chromatography grade).

Methodology:

- Calibration Curve: Prepare a series of calibration standards by dissolving known amounts of the **Cedrenyl acetate** analytical standard and a fixed amount of the internal standard in the solvent to cover the expected concentration range.
- Sample Preparation: Accurately weigh a sample of the fragrance concentrate and dissolve it in the solvent with the same fixed amount of internal standard used for the calibration curve.
- GC-MS Analysis:
 - Injector: 250°C, Split mode (e.g., 50:1).
 - Oven Program: Start at 60°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min.
 - MS Detector: Electron Ionization (EI) mode at 70 eV. Scan range 40-400 m/z.
- Data Analysis: Identify the peaks for **Cedrenyl acetate** and the internal standard based on their retention times and mass spectra. Calculate the ratio of the peak area of **Cedrenyl acetate** to the peak area of the internal standard. Determine the concentration of **Cedrenyl acetate** in the sample by plotting this ratio against the calibration curve.

Biological Context: Olfactory Signal Transduction

The perception of **Cedrenyl acetate** begins when the molecule interacts with Olfactory Receptors (ORs) in the nasal cavity. This interaction initiates a biochemical cascade, converting the chemical signal into an electrical signal that is processed by the brain as a specific scent. Understanding this general pathway is fundamental for researchers in olfaction science.



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General Olfactory Signal Transduction Pathway

Conclusion:

Cedrenyl acetate is a cornerstone of modern perfumery, offering a unique combination of a refined woody character, exceptional longevity, and broad stability.[1][2][3] Its versatility allows for its use across a multitude of fragrance types and consumer product applications.[1][14] The protocols and data presented here provide a framework for researchers and formulators to

effectively harness the properties of **Cedrenyl acetate**, enabling the creation of robust, stable, and olfactively sophisticated fragrances.

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